

An In-depth Technical Guide to the Physical Properties of Nonyl 7-bromoheptanoate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Nonyl 7-bromoheptanoate

Cat. No.: B15551566

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical properties of **Nonyl 7-bromoheptanoate**. Due to the limited availability of experimental data for this specific compound in public literature, this document presents a combination of data for related compounds and predicted values for **Nonyl 7-bromoheptanoate**, alongside a detailed, plausible experimental protocol for its synthesis and characterization.

Introduction

Nonyl 7-bromoheptanoate is an ester comprised of a nonyl alcohol moiety and a 7-bromoheptanoic acid backbone. While its direct applications are not widely documented, its structure suggests potential utility as an intermediate in organic synthesis, particularly in the introduction of a C16 chain with a terminal bromine, which can be further functionalized. Understanding its physical properties is crucial for its handling, purification, and use in synthetic protocols.

Physicochemical Data

The following table summarizes the known physical properties of 7-bromoheptanoic acid and its methyl and ethyl esters, which serve as a basis for the estimated properties of **Nonyl 7-bromoheptanoate**.

Property	7-Bromoheptanoic Acid	Methyl 7-bromoheptanoate	Ethyl 7-bromoheptanoate	Nonyl 7-bromoheptanoate (Estimated)
Molecular Formula	C ₇ H ₁₃ BrO ₂ [1][2][3]	C ₈ H ₁₅ BrO ₂ [4]	C ₉ H ₁₇ BrO ₂ [5][6][7][8]	C ₁₆ H ₃₁ BrO ₂
Molecular Weight (g/mol)	209.08[3]	223.11[4]	237.13[5][6][7]	335.34
Boiling Point (°C)	145 (at 3 mmHg) [1]	Not available	112 (at 5 mmHg) [6][7][8]	> 150 (at reduced pressure)
Melting Point (°C)	136-138[1]	Not available	29[6][7][8]	< 25 (likely a liquid at room temp.)
Density (g/mL)	1.3771 (rough estimate)[1]	Not available	1.217 (at 25 °C) [6][7][8]	~1.1
Refractive Index	Not available	Not available	n _{20/D} 1.459[6][7][8]	~1.46
Solubility	Soluble in organic solvents, moderately soluble in water. [2]	Presumed soluble in organic solvents.	Presumed soluble in organic solvents.	Soluble in nonpolar organic solvents.

Note on Estimated Values: The properties for **Nonyl 7-bromoheptanoate** are estimated based on the trends observed in the homologous series of alkyl 7-bromoheptanoates. The boiling point and density are expected to increase with the lengthening of the alkyl chain, while the melting point may not follow a simple linear trend but is expected to be low.

Experimental Protocols

The following section details a standard laboratory procedure for the synthesis and characterization of **Nonyl 7-bromoheptanoate**.

3.1. Synthesis of **Nonyl 7-bromoheptanoate** via Fischer Esterification

This protocol describes the synthesis of **Nonyl 7-bromoheptanoate** from 7-bromoheptanoic acid and nonyl alcohol.

Materials:

- 7-bromoheptanoic acid
- Nonyl alcohol (1-Nonanol)
- Toluene
- Sulfuric acid (concentrated)
- Saturated sodium bicarbonate solution
- Brine (saturated sodium chloride solution)
- Anhydrous magnesium sulfate
- Dean-Stark apparatus
- Round-bottom flask
- Reflux condenser
- Separatory funnel
- Rotary evaporator

Procedure:

- To a round-bottom flask equipped with a Dean-Stark apparatus and a reflux condenser, add 7-bromoheptanoic acid (1.0 eq), nonyl alcohol (1.2 eq), and toluene (to dissolve the reactants).
- Add a catalytic amount of concentrated sulfuric acid (e.g., 3-5 drops).

- Heat the mixture to reflux. Water produced during the reaction will be collected in the Dean-Stark trap.
- Monitor the reaction progress by observing the amount of water collected. The reaction is complete when no more water is formed.
- Cool the reaction mixture to room temperature.
- Transfer the mixture to a separatory funnel and wash sequentially with water, saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter the drying agent and concentrate the filtrate using a rotary evaporator to obtain the crude **Nonyl 7-bromoheptanoate**.
- Purify the crude product by vacuum distillation.

3.2. Characterization

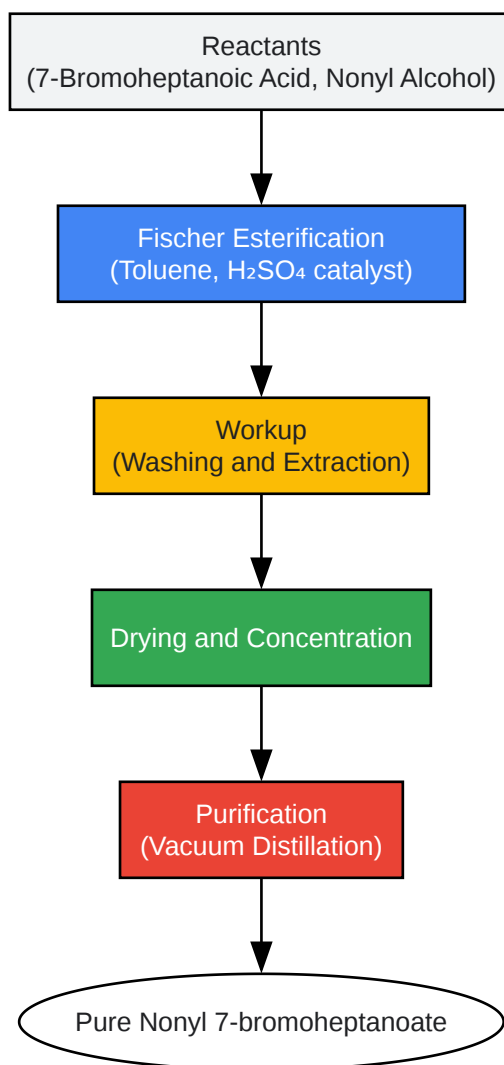
The identity and purity of the synthesized **Nonyl 7-bromoheptanoate** would be confirmed using the following standard analytical techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy (^1H and ^{13}C): To confirm the molecular structure.
- Infrared (IR) Spectroscopy: To identify the characteristic ester carbonyl stretch ($\sim 1740\text{ cm}^{-1}$).
- Mass Spectrometry (MS): To determine the molecular weight and confirm the presence of bromine through the isotopic pattern.
- Gas Chromatography (GC): To assess the purity of the final product.

Visualizations

4.1. Synthesis Workflow

The following diagram illustrates the general workflow for the synthesis and purification of **Nonyl 7-bromoheptanoate**.

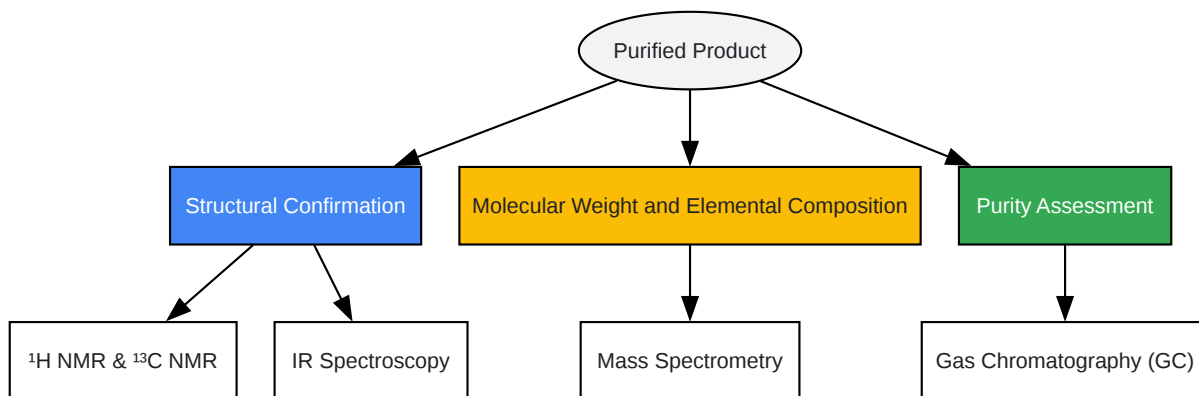


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Caption: Synthesis and purification workflow for **Nonyl 7-bromoheptanoate**.

4.2. Characterization Workflow

This diagram outlines the logical flow for the analytical characterization of the synthesized compound.



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Caption: Analytical workflow for the characterization of **Nonyl 7-bromoheptanoate**.

Safety Information

While specific toxicity data for **Nonyl 7-bromoheptanoate** is not available, it should be handled with the standard precautions for a halogenated organic compound. It is advisable to work in a well-ventilated fume hood and wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. For related compounds like 7-bromoheptanoic acid, hazards include skin and eye irritation.

This guide is intended for use by qualified professionals and should be supplemented with a thorough literature search and risk assessment before any experimental work is undertaken.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of Nonyl 7-bromoheptanoate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15551566#physical-properties-of-nonyl-7-bromoheptanoate]

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